

Physical and chemical characteristics of 2-Ethylhexyl docosanoate

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Compound of Interest

Compound Name: 2-Ethylhexyl docosanoate

Cat. No.: B15176565

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An In-depth Technical Guide to 2-Ethylhexyl Docosanoate

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the physical and chemical characteristics of **2-Ethylhexyl docosanoate** (CAS No. 87891-59-6). It is an ester of 2-ethylhexanol and docosanoic acid, finding applications as an emollient and conditioning agent in cosmetics and potentially as an excipient in topical and transdermal drug delivery systems. This document collates available data on its properties, provides detailed experimental protocols for its synthesis and analysis, and presents visual workflows for these processes. Due to a lack of specific experimental data for **2-Ethylhexyl docosanoate** in some areas, information from closely related long-chain esters is utilized to provide a comprehensive profile.

Core Physical and Chemical Characteristics

2-Ethylhexyl docosanoate is a large, lipophilic molecule. While specific experimental data for some of its physical properties are not readily available in the public domain, its characteristics can be inferred from its constituent parts and from data on similar long-chain esters.

Table 1: Physical and Chemical Properties of **2-Ethylhexyl Docosanoate**

Property	Value	Source/Method
CAS Number	87891-59-6	[1]
Molecular Formula	C ₃₀ H ₆₀ O ₂	[1]
Molecular Weight	452.80 g/mol	Calculated
Melting Point	Not available	-
Boiling Point	Not available	-
Density	Not available	-
Solubility	Insoluble in water; Soluble in organic solvents.	Inferred from structure
Appearance	Likely a colorless to pale yellow liquid or waxy solid at room temperature.	Inferred from similar compounds

Table 2: Properties of Constituent Molecules

Property	Docosanoic Acid (Behenic Acid)	2-Ethylhexanol
CAS Number	112-85-6	104-76-7
Molecular Formula	C ₂₂ H ₄₄ O ₂	C ₈ H ₁₈ O
Molecular Weight	340.58 g/mol	130.23 g/mol
Melting Point	74-78 °C	-76 °C
Boiling Point	306 °C at 60 mmHg	184.7 °C
Density	0.822 g/cm ³ at 85 °C	0.833 g/cm ³
Solubility in Water	0.0003 g/100 mL	0.1 g/100 mL

Experimental Protocols

Detailed experimental protocols for the synthesis and analysis of **2-Ethylhexyl docosanoate** are not explicitly published. However, based on established methods for similar long-chain esters, the following protocols can be applied.

Synthesis: Lipase-Catalyzed Esterification

Enzymatic synthesis is preferred for its mild reaction conditions and high specificity, reducing the formation of byproducts.^{[2][3][4]}

Objective: To synthesize **2-Ethylhexyl docosanoate** from docosanoic acid and 2-ethylhexanol using an immobilized lipase catalyst.

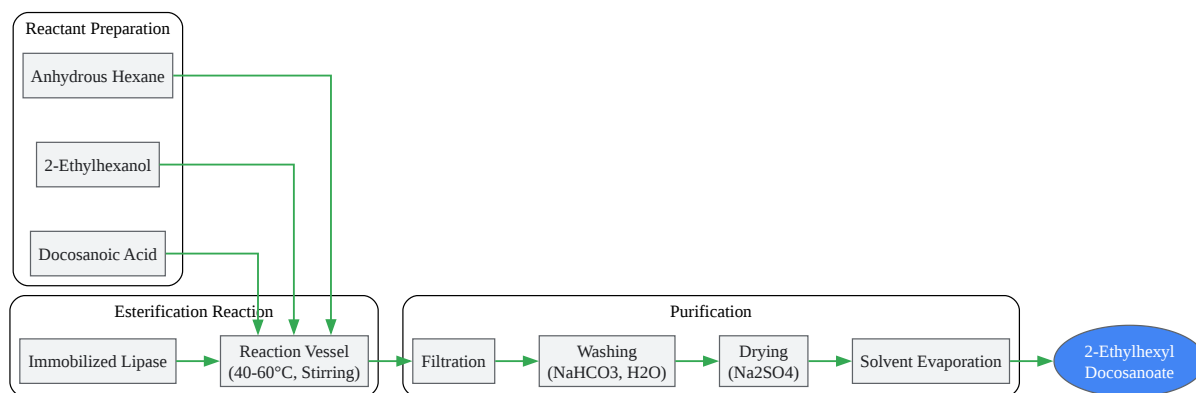
Materials:

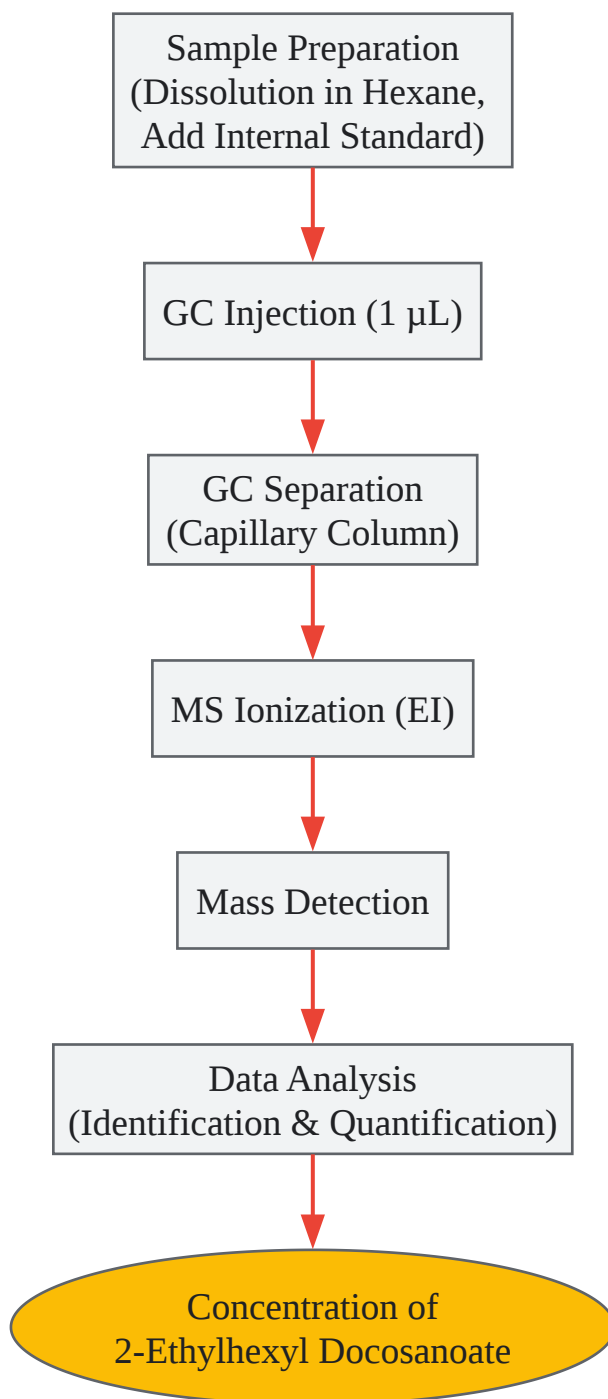
- Docosanoic acid (Behenic acid)
- 2-Ethylhexanol
- Immobilized Lipase (e.g., Novozym® 435, from *Candida antarctica*)
- Anhydrous hexane (or other suitable organic solvent)
- Molecular sieves (4 Å)
- Sodium bicarbonate solution (5% w/v)
- Anhydrous sodium sulfate
- Rotary evaporator
- Reaction vessel with magnetic stirrer and reflux condenser
- Heating mantle with temperature control

Procedure:

- **Reactant Preparation:** In a clean, dry reaction vessel, dissolve an equimolar amount of docosanoic acid and 2-ethylhexanol in anhydrous hexane. The concentration of reactants can be optimized, but a starting point of 0.5 M for each is suggested.

- **Enzyme Addition:** Add the immobilized lipase to the reaction mixture. A typical enzyme loading is 5-10% (w/w) of the total reactant mass.
- **Reaction:** Heat the mixture to a controlled temperature (typically 40-60°C) with constant stirring. The reaction can be monitored by taking aliquots at regular intervals and analyzing them by TLC or GC.
- **Reaction Termination:** Once the reaction has reached equilibrium (typically after 24-48 hours), filter the reaction mixture to recover the immobilized lipase for potential reuse.
- **Purification:**
 - Wash the filtrate with a 5% sodium bicarbonate solution to remove any unreacted docosanoic acid.
 - Wash with deionized water until the aqueous layer is neutral.
 - Dry the organic layer over anhydrous sodium sulfate.
 - Filter to remove the drying agent.
 - Remove the solvent under reduced pressure using a rotary evaporator to obtain the crude **2-Ethylhexyl docosanoate**.
- **Further Purification (Optional):** If required, the product can be further purified by column chromatography on silica gel.





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- To cite this document: BenchChem. [Physical and chemical characteristics of 2-Ethylhexyl docosanoate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15176565#physical-and-chemical-characteristics-of-2-ethylhexyl-docosanoate]

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